

Triethylhexanoin: A High-Performance Silicone Alternative in Advanced Formulations

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Compound of Interest

Compound Name: *Triethylhexanoin*

Cat. No.: *B1197107*

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A comparative guide for researchers, scientists, and drug development professionals on the performance of **triethylhexanoin** versus traditional silicones, supported by experimental data and standardized evaluation protocols.

In the landscape of cosmetic and pharmaceutical formulations, the selection of emollients is critical to defining the sensory profile, stability, and overall performance of a product. For decades, silicones like dimethicone and cyclomethicone have been the industry standard, prized for their unique slip, spreadability, and non-greasy feel. However, with a growing demand for silicone-free formulations, researchers are increasingly turning to high-performance alternatives. Among these, **triethylhexanoin**, a triglyceride ester, has emerged as a leading contender, offering a comparable aesthetic with a distinct formulation advantage.

This guide provides an objective, data-driven comparison of **triethylhexanoin** against common silicones, detailing its physicochemical properties and performance in key evaluation metrics.

Physicochemical Properties: A Comparative Overview

An ingredient's fundamental chemical and physical properties dictate its function and feel in a formulation. **Triethylhexanoin**, a triester of glycerin and 2-ethylhexanoic acid, possesses a branched structure that contributes to its light, non-oily character.^{[1][2]} In contrast, silicones are polymers with a backbone of repeating siloxane units.^{[3][4]}

Property	Triethylhexanoin	Dimethicone	Cyclomethicone (D5)
INCI Name	Triethylhexanoin	Dimethicone	Cyclopentasiloxane
Chemical Type	Triglyceride Ester	Polydimethylsiloxane (Linear)	Decamethylcyclopentasiloxane (Cyclic)
Molecular Weight	~470.7 g/mol [1][2][5][6][7]	Variable (Polymer)	~370.8 g/mol
Appearance	Colorless to pale yellow oily liquid[2][5]	Colorless transparent viscous liquid[8]	Clear, colorless liquid[3][4][9]
Solubility	Insoluble in water[5][10]; Soluble in organic solvents[1]	Insoluble in water[8][11][12][13]	Insoluble in water[3][14][15]
Density (g/cm ³)	~0.95 - 0.97[5][6]	~0.82 - 0.98 (Viscosity dependent)[11][12]	~0.95
Volatility	Low	Low (Non-volatile grades)	High[3][4][9]

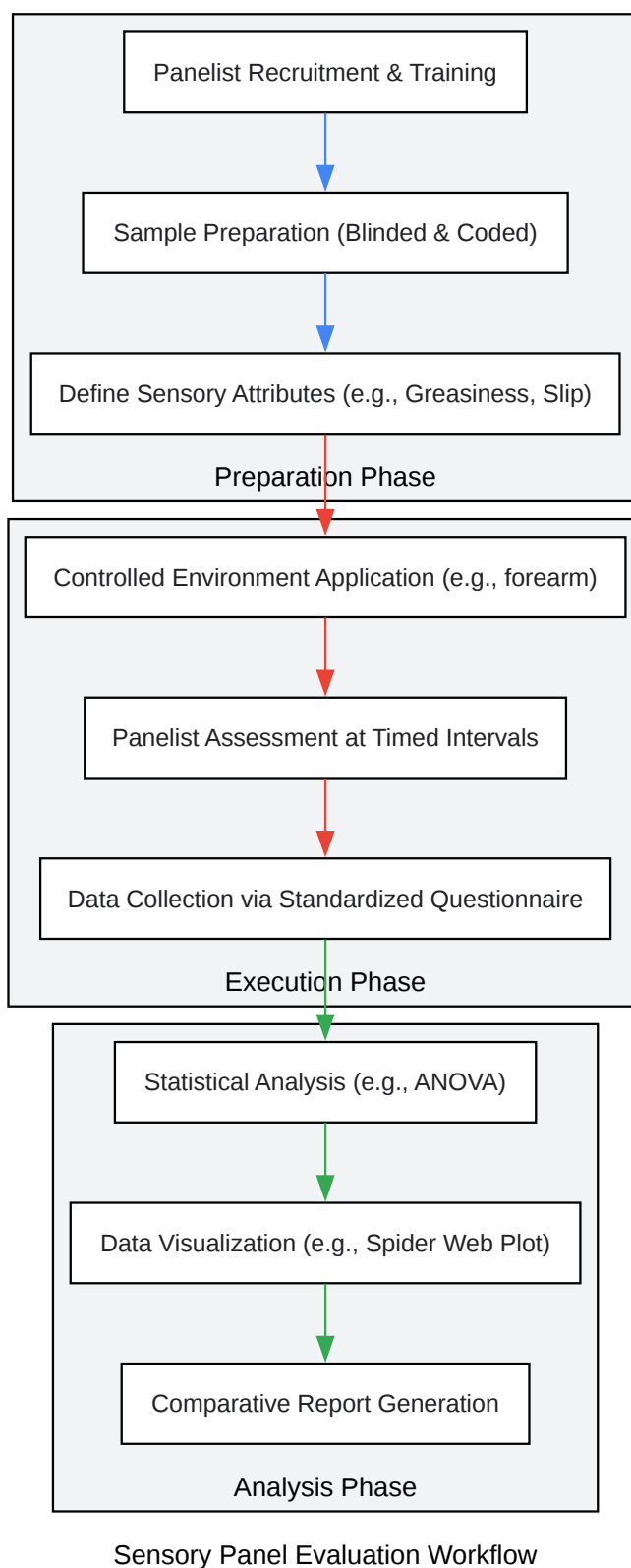
Performance Evaluation: Sensory, Spreadability, and Occlusivity

The performance of an emollient is primarily assessed by its sensory feel on the skin, its ability to spread, and its effect on the skin barrier.

Sensory Profile

Triethylhexanoin is renowned for imparting a light, silky, and non-oily after-feel, making it an excellent alternative to silicones.[10] It effectively reduces the stickiness and gloss of formulations.[10] Cyclomethicones are known for their characteristic dry feel and rapid evaporation, while dimethicones provide a smooth glide and substantive film.[3][12]

The following diagram illustrates a typical workflow for a sensory panel evaluation used to generate comparative data.



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Caption: Workflow for a sensory panel evaluation.

Illustrative Sensory Panel Data (Rated on a 1-10 scale)

Attribute	Triethylhexanoin	Dimethicone (100 cSt)	Cyclomethicone (D5)
Initial Feel	8 (Light)	7 (Smooth)	9 (Very Light/Dry)
Spreadability	9	8	10
Playtime	7	6	4
After-feel (5 min)	8 (Silky, Non-greasy)	7 (Soft, Coated)	9 (Dry, Powdery)
Greasiness	2	3	1
Tackiness	1	2	1

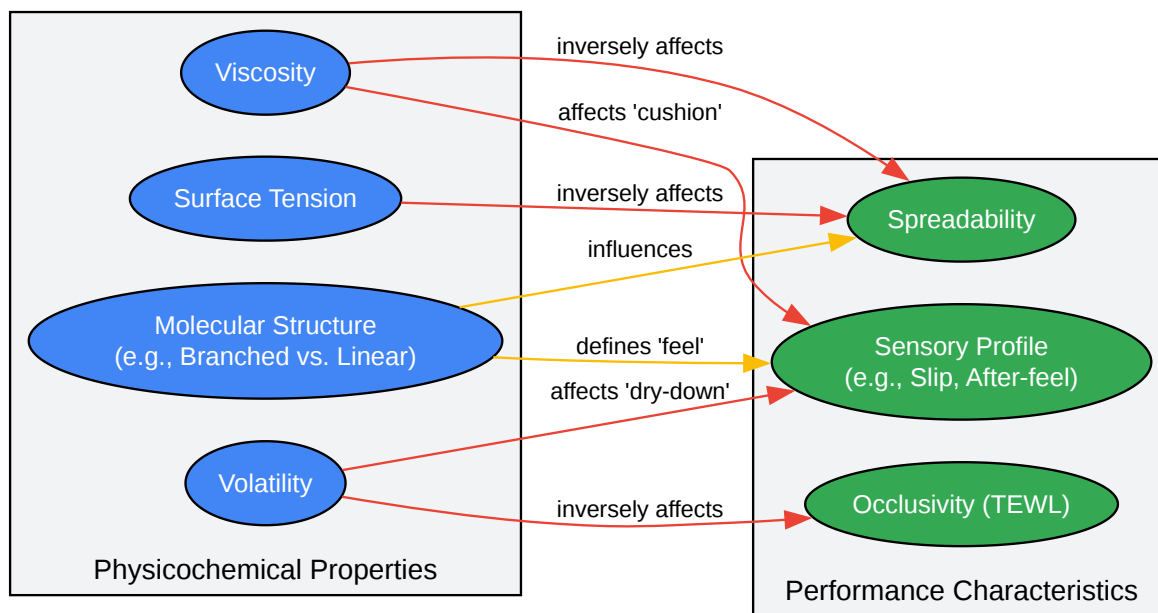
Spreadability

Spreadability is a crucial parameter that influences the application aesthetics and the uniform distribution of active ingredients. **Triethylhexanoin**'s branched structure and lower viscosity contribute to its excellent spreading capabilities, comparable to volatile silicones.^[1]

Illustrative Spreadability Data

Emollient	Viscosity (mPa·s at 25°C)	Spread Area (mm ²) after 1 min
Triethylhexanoin	~30-40	850
Dimethicone (100 cSt)	100	550
Cyclomethicone (D5)	~4	1200

The following diagram illustrates the relationship between an emollient's physical properties and its resulting performance characteristics.



Relationship of Emollient Properties

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Caption: Influence of physical properties on performance.

Occlusivity & Transepidermal Water Loss (TEWL)

Occlusivity refers to the ability of an ingredient to form a film on the skin that reduces the rate of transepidermal water loss (TEWL). While highly occlusive agents can be moisturizing, they can also feel heavy. **Triethylhexanoïn** forms a light, breathable film, providing moderate occlusivity without a heavy feel. Dimethicone is also known for forming a water-repellent, gas-permeable barrier.^[12] Volatile cyclomethicones offer minimal occlusivity as they evaporate from the skin.^{[4][9]}

Illustrative TEWL Reduction Data

Emollient	TEWL Reduction (%) 1 hr post-application
Triethylhexanoin	15-20%
Dimethicone (100 cSt)	20-25%
Cyclomethicone (D5)	< 5% (transient effect)
Petrolatum (Control)	> 40%

Safety and Formulation Considerations

Triethylhexanoin is considered a safe and well-tolerated ingredient for use in cosmetic formulations, with a low risk of irritation or sensitization.^{[10][16][17]} It is stable and compatible with a wide range of cosmetic ingredients, including UV filters, making it a versatile choice for skin care, sun care, and color cosmetic applications.^[1]

Conclusion

Triethylhexanoin stands as a robust and versatile alternative to traditional silicones. It successfully mimics the desirable sensory properties—such as a light, silky, and non-greasy feel—often associated with cyclomethicones and low-viscosity dimethicones. While volatile silicones may offer superior initial spreadability due to their low viscosity and high volatility, **triethylhexanoin** provides an excellent balance of spreadability, a pleasant after-feel, and moderate moisturization without the volatility or regulatory concerns associated with some cyclic siloxanes. For formulators seeking to develop high-performance, silicone-free products, **triethylhexanoin** offers a scientifically sound and aesthetically elegant solution.

Appendix: Experimental Protocols

Protocol 1: Spreadability Assessment (Parallel-Plate Method)

This method quantifies spreadability by measuring the diameter of a sample after being compressed by a standardized weight over time.^[18]

- Apparatus:

- Two flat, smooth glass plates (e.g., 20 x 20 cm).
- Standardized weight (e.g., 125 g).[18]
- Ruler or caliper.
- Stopwatch.
- Millimetric graph paper (placed under the bottom plate for measurement).
- Procedure:
 - Ensure glass plates are clean, dry, and at a controlled temperature (e.g., 25°C).
 - Accurately weigh 1 g of the emollient and place it at the center of the bottom glass plate.
[18]
 - Carefully place the top glass plate over the sample, ensuring it is centered.
 - Place the 125 g standardized weight at the center of the top plate and simultaneously start the stopwatch.[18]
 - After a predetermined time (e.g., 1 minute), measure the diameter of the spread circle in two perpendicular directions.
 - Calculate the average diameter and then the spread area using the formula: $\text{Area} = \pi * (\text{diameter}/2)^2$.
 - Repeat the measurement at least three times for each sample and report the average.

Protocol 2: Occlusivity Assessment (In Vivo TEWL Measurement)

This protocol measures the reduction in Transepidermal Water Loss (TEWL) after the application of a product, indicating the formation of an occlusive barrier.

- Apparatus:

- Evaporimeter (e.g., Tewameter®).[19]
- Controlled environment room (e.g., 21°C, 50% RH).[19][20]
- Procedure:
 - Acclimatization: Subjects rest in the controlled environment for at least 30 minutes to allow their skin to equilibrate.[20]
 - Baseline Measurement: Define test areas on the volar forearm. Measure the baseline TEWL (g/m²/h) in each area before product application.
 - Product Application: Accurately apply a standardized amount of the emollient (e.g., 2 mg/cm²) to the defined test area. Leave one area untreated as a control.
 - Post-Application Measurement: At specified time points (e.g., 1 hour, 2 hours), remeasure the TEWL on all test areas.
 - Calculation: The percentage reduction in TEWL is calculated as: % Reduction = $[(\text{TEWL_baseline} - \text{TEWL_treated}) / \text{TEWL_baseline}] * 100$
 - Analysis: Compare the TEWL reduction of different emollients. A higher percentage indicates greater occlusivity. The test should be performed on a panel of subjects to ensure statistical significance.[20]

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